

A Comparative Guide to the Properties of Poly(diallyl oxalate)

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Compound of Interest

Compound Name: Diallyl oxalate

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This guide provides a comparative analysis of the material properties of poly(**diallyl oxalate**) against common alternative biodegradable polymers. Due to the limited availability of published experimental data for poly(**diallyl oxalate**), this report incorporates data from analogous poly(allyl ester) resins for estimation purposes, which are clearly denoted. All quantitative data is summarized for ease of comparison, and detailed experimental protocols for key characterization techniques are provided.

Comparative Data of Polymer Properties

The following tables present a comparison of the thermal, mechanical, chemical, and optical properties of poly(**diallyl oxalate**) and its alternatives.

Table 1: Thermal Properties

Property	Poly(diallyl oxalate) (Estimated)	Poly(lactic acid) (PLA)	Poly(caprolactone) (PCL)	Poly(glycolic acid) (PGA)
Glass Transition Temperature (T _g)	60 - 80 °C	60 - 65 °C[1]	-60 °C	35 - 40 °C[2]
Melting Temperature (T _m)	Not Applicable (Amorphous)	150 - 180 °C[3]	58 - 60 °C	225 - 230 °C[2]
Decomposition Temperature	> 200 °C	~350 °C	~350 °C	~240 °C

Note: The thermal properties of poly(**diallyl oxalate**) are estimated based on data for other amorphous, crosslinked poly(allyl ester) resins. The decomposition of the **diallyl oxalate** monomer begins at approximately 120°C[4].

Table 2: Mechanical Properties

Property	Poly(diallyl oxalate) (Estimated)	Poly(lactic acid) (PLA)[1] [5]	Poly(caprolactone) (PCL)	Poly(glycolic acid) (PGA)
Tensile Strength (MPa)	30 - 50	50 - 70	20 - 35	60 - 100
Young's Modulus (GPa)	2.0 - 3.5	2.5 - 4.0	0.2 - 0.4	5.0 - 7.0
Elongation at Break (%)	< 5	2 - 6	100 - 1000	1 - 5

Note: Mechanical properties for poly(**diallyl oxalate**) are estimated based on unfilled poly(diallyl phthalate) resins. Actual values can vary significantly with the degree of crosslinking.

Table 3: Chemical Resistance

Chemical Class	Poly(diallyl oxalate) (Expected)	Poly(lactic acid) (PLA)	Poly(caprolactone) (PCL)	Poly(glycolic acid) (PGA)
Acids (Dilute)	Good	Fair	Good	Fair
Bases (Dilute)	Fair	Poor	Fair	Poor
Organic Solvents (Polar)	Poor	Good	Poor	Poor
Organic Solvents (Non-polar)	Good	Fair	Good	Fair
Water	Excellent (low absorption)	Fair (hydrolyzes)	Good (low absorption)	Poor (hydrolyzes)

Note: Chemical resistance is highly dependent on the specific chemical, concentration, and temperature. The data for poly(**diallyl oxalate**) is an educated estimation based on the general chemical resistance of poly(allyl ester) resins.

Table 4: Optical Properties

Property	Poly(diallyl oxalate) (Estimated)	Poly(lactic acid) (PLA)	Poly(caprolactone) (PCL)	Poly(glycolic acid) (PGA)
Refractive Index	1.50 - 1.55	~1.46	~1.47	~1.42
Light Transmittance (%)	> 90	> 90 (Amorphous)	~80 (Semi-crystalline)	Not Applicable (Opaque)

Note: Optical properties of poly(**diallyl oxalate**) are estimated based on data for other transparent poly(allyl ester) resins. The refractive index of the **diallyl oxalate** monomer is approximately 1.446.

Experimental Protocols

Detailed methodologies for the key experiments cited in this guide are outlined below.

Thermal Analysis

1. Differential Scanning Calorimetry (DSC)

- Objective: To determine the glass transition temperature (T_g) and melting temperature (T_m) of the polymer.
- Apparatus: Differential Scanning Calorimeter.
- Procedure:
 - A small sample of the polymer (5-10 mg) is hermetically sealed in an aluminum pan.
 - An empty sealed pan is used as a reference.
 - The sample and reference are heated at a controlled rate (e.g., 10 °C/min) under a nitrogen atmosphere.
 - The heat flow to the sample and reference is monitored as a function of temperature.
 - The T_g is identified as a step change in the baseline of the heat flow curve, and the T_m is identified as an endothermic peak.

2. Thermogravimetric Analysis (TGA)

- Objective: To determine the thermal stability and decomposition temperature of the polymer.
- Apparatus: Thermogravimetric Analyzer.
- Procedure:
 - A small sample of the polymer (10-20 mg) is placed in a tared TGA pan.
 - The sample is heated at a controlled rate (e.g., 10 °C/min) in a controlled atmosphere (e.g., nitrogen or air).
 - The mass of the sample is continuously monitored as a function of temperature.

- The decomposition temperature is determined as the temperature at which a significant loss of mass occurs.

Mechanical Testing

1. Tensile Testing (ASTM D638)

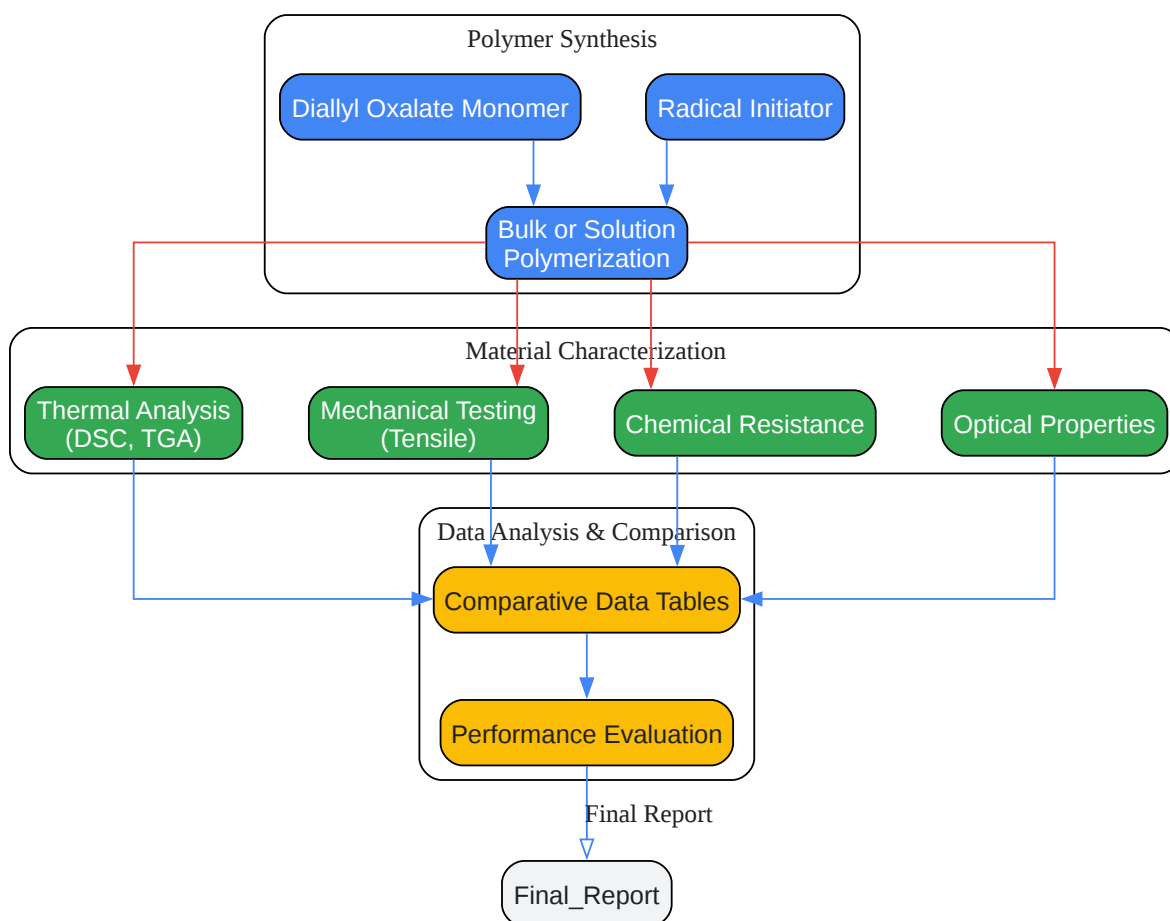
- Objective: To determine the tensile strength, Young's modulus, and elongation at break of the polymer.
- Apparatus: Universal Testing Machine with an extensometer.
- Procedure:
 - Dumbbell-shaped specimens of the polymer are prepared according to ASTM D638 specifications.
 - The dimensions of the specimen's gauge section are measured precisely.
 - The specimen is mounted in the grips of the universal testing machine.
 - The specimen is pulled at a constant crosshead speed until it fractures.
 - The load and extension are continuously recorded during the test.
 - Tensile strength, Young's modulus, and elongation at break are calculated from the resulting stress-strain curve.

Chemical Resistance Testing (ISO 175)

- Objective: To evaluate the resistance of the polymer to various chemical agents.
- Apparatus: Immersion tanks, analytical balance, dimensional measuring tools.
- Procedure:
 - Pre-weighed and measured test specimens of the polymer are prepared.

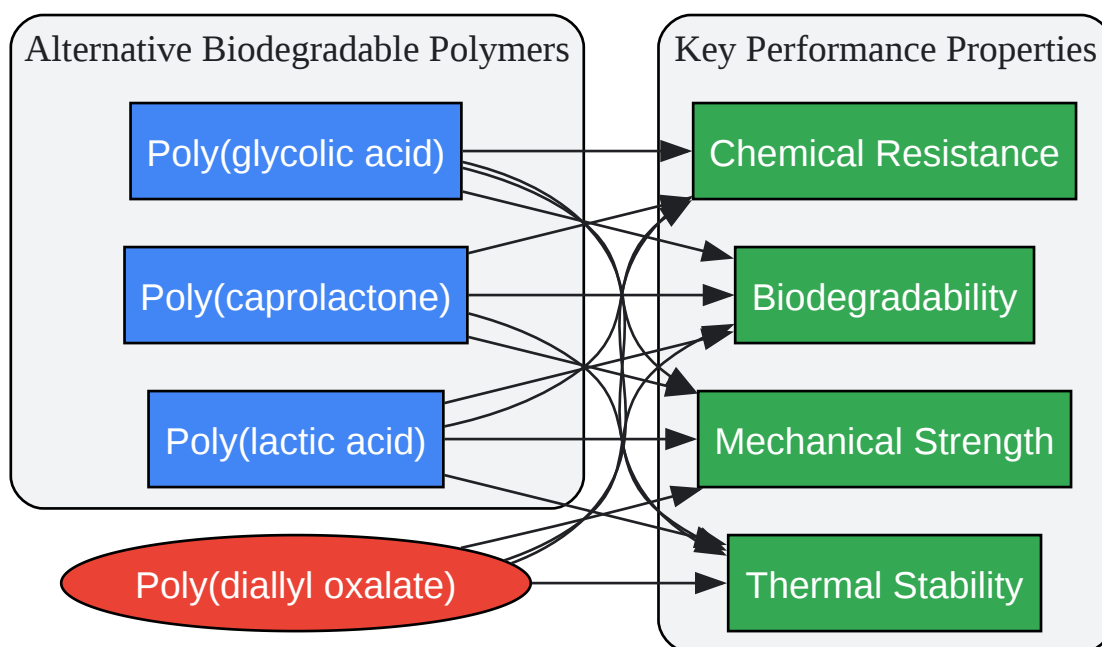
- The specimens are fully immersed in the test chemical at a specified temperature for a defined period.
- After immersion, the specimens are removed, cleaned, and dried.
- Changes in mass, dimensions, and appearance are recorded.
- Mechanical properties (e.g., tensile strength) may also be tested after immersion to assess any degradation.

Visualizations



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Caption: Workflow for the characterization of poly(**diallyl oxalate**).



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Caption: Comparison of poly(**diallyl oxalate**) with alternatives.

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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Glycerol - Wikipedia [en.wikipedia.org]
- 3. Buy Diallyl oxalate | 615-99-6 [smolecule.com]
- 4. diva-portal.org [diva-portal.org]
- 5. echemi.com [echemi.com]
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